

Introduction: Understanding the Compound and Its Significance

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Compound of Interest

Compound Name: 4-(2,3-Epoxypropoxy-d5)carbazole

Cat. No.: B1161848

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4-(2,3-Epoxypropoxy-d5)carbazole is the deuterated analogue of 4-(2,3-Epoxypropoxy)carbazole, a key synthetic intermediate in the manufacturing of Carvedilol.^[1] Carvedilol is a widely used nonselective β -adrenergic blocker with α 1-blocking activity for treating hypertension and congestive heart failure.^[1] The "-d5" designation indicates the presence of five deuterium atoms on the epoxypropoxy group, making it a valuable tool in metabolic studies, pharmacokinetic analysis, and as an internal standard in quantitative bioanalysis.

While its application is precise, its chemical structure—combining a stable carbazole core with a highly reactive epoxy group—necessitates a nuanced approach to safety.^{[2][3]} This guide deconstructs its hazards, linking them to its molecular properties and providing actionable protocols for risk mitigation.

Section 1: Compound Profile and Mechanistic Hazard Identification

A thorough understanding of a chemical's identity and the structural basis of its hazards is the foundation of safe laboratory practice. The safety profile of the deuterated compound is considered identical to its non-deuterated counterpart for all practical handling purposes.

Molecular Identity

Property	4-(2,3-Epoxypropoxy)carbazole	4-(2,3-Epoxypropoxy-d5)carbazole
Appearance	White to light brown solid powder[4][5]	White to light brown solid powder
CAS Number	51997-51-4[2][4][6]	Not available
Molecular Formula	C ₁₅ H ₁₃ NO ₂ [2][6]	C ₁₅ D ₅ H ₈ NO ₂ [7]
Molecular Weight	~239.27 g/mol [2][6]	~244.30 g/mol [7]
Melting Point	>136 - <138 °C[4]	Not available, expected to be similar
Water Solubility	7.725 mg/L at 25 °C[4]	Not available, expected to be similar

The Structural Basis of Hazard

The hazards associated with this compound arise directly from its two primary functional components:

- **The Carbazole Moiety:** This tricyclic aromatic heterocycle is known for its electronic and photophysical properties and is a common scaffold in materials science and medicinal chemistry.[2][8][9] While the carbazole core itself is relatively stable, the overall molecule's hazard profile is dominated by the attached epoxy group.
- **The Epoxy (Oxirane) Group:** This is the molecule's reactive center. The strained three-membered ring is susceptible to nucleophilic attack, allowing it to act as an alkylating agent. [2] This reactivity is the mechanistic reason for its primary health hazards:
 - **Suspected Genetic Defects (Mutagenicity):** As an alkylating agent, the epoxy group can covalently bind to nucleophilic sites on DNA. This interaction can lead to DNA damage and mutations, which is the basis for its GHS classification as H341 - Suspected of causing genetic defects.[4][6][10] This is the most significant chronic hazard associated with the compound.

- o Skin Sensitization: The same reactivity allows the molecule to bind to proteins in the skin, forming haptens. The immune system can recognize these modified proteins as foreign, leading to an allergic response upon subsequent exposures. This is classified as H317 - May cause an allergic skin reaction.[4][6][10]

GHS Hazard and Toxicological Summary

Hazard Category	GHS Classification	Details
GHS Pictograms	GHS07 (Irritant), GHS08 (Health Hazard)[6][10]	
Signal Word	Warning[4][6][10]	
Hazard Statements	H317	May cause an allergic skin reaction.[4][10]
H319	Causes serious eye irritation. [4]	
H341	Suspected of causing genetic defects.[4][10]	
Acute Toxicity	Oral LD50 (Rat)	> 2000 mg/kg.[4] Indicates low acute oral toxicity.
Inhalation / Dermal	Data not available.[4] Exposure should be minimized.	
Carcinogenicity	IARC	No component is identified as a probable, possible, or confirmed human carcinogen by IARC.[6]

Section 2: Risk Mitigation and Personal Protective Equipment (PPE)

Given the significant chronic hazards, a stringent and multi-layered approach to risk mitigation is mandatory.

Engineering Controls: The First Line of Defense

- Fume Hood: All manipulations of the solid compound (weighing, transferring) and its solutions must be performed in a certified chemical fume hood. This prevents the inhalation of fine dust particles and aerosols.
- Ventilation: The laboratory should have adequate general ventilation to ensure any fugitive emissions are diluted and removed. Ensure eyewash stations and safety showers are readily accessible.[11]

Personal Protective Equipment (PPE) Protocol

A disciplined PPE workflow is critical. The following protocol should be strictly adhered to, with the causality for each choice explained.

- Hand Protection: Wear nitrile gloves. Nitrile provides adequate protection against incidental contact. Given the H317 skin sensitization hazard, it is crucial to use proper glove removal technique (without touching the outer surface) to avoid contaminating the skin.[6] Always inspect gloves before use and dispose of them as hazardous waste after handling the compound.
- Eye and Face Protection: Wear chemical safety goggles that conform to EU Standard EN166 or OSHA regulations in 29 CFR 1910.133.[11] A face shield may be required for larger scale operations.
- Body Protection: A full-sleeved laboratory coat is required. Ensure there is no exposed skin on the arms or wrists.

Mandatory Visualization: PPE Workflow for Handling Potent Compounds



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Caption: PPE donning and doffing sequence for safe handling.

Section 3: Standard Operating Protocols (SOPs)

These protocols provide step-by-step guidance for common laboratory procedures involving **4-(2,3-Epoxypropoxy-d5)carbazole**.

Safe Handling and Use Protocol

- **Preparation:** Designate a specific area within the fume hood for the procedure. Ensure all necessary equipment, solvents, and waste containers are present before starting.
- **Weighing:** As a fine powder, the compound can easily become airborne.[4] Weigh the material in the fume hood. Use a spatula to gently transfer the solid. Avoid pouring, which can create dust.
- **Transfer & Dissolution:** If transferring to a reaction vessel, do so carefully. When adding solvents, add them slowly down the side of the container to avoid splashing the powder. The compound is generally soluble in organic solvents.[1]
- **Post-Handling Decontamination:** After completing the work, decontaminate the spatula and work surface with an appropriate solvent (e.g., ethanol or isopropanol) and paper towels, which should then be disposed of as hazardous waste.

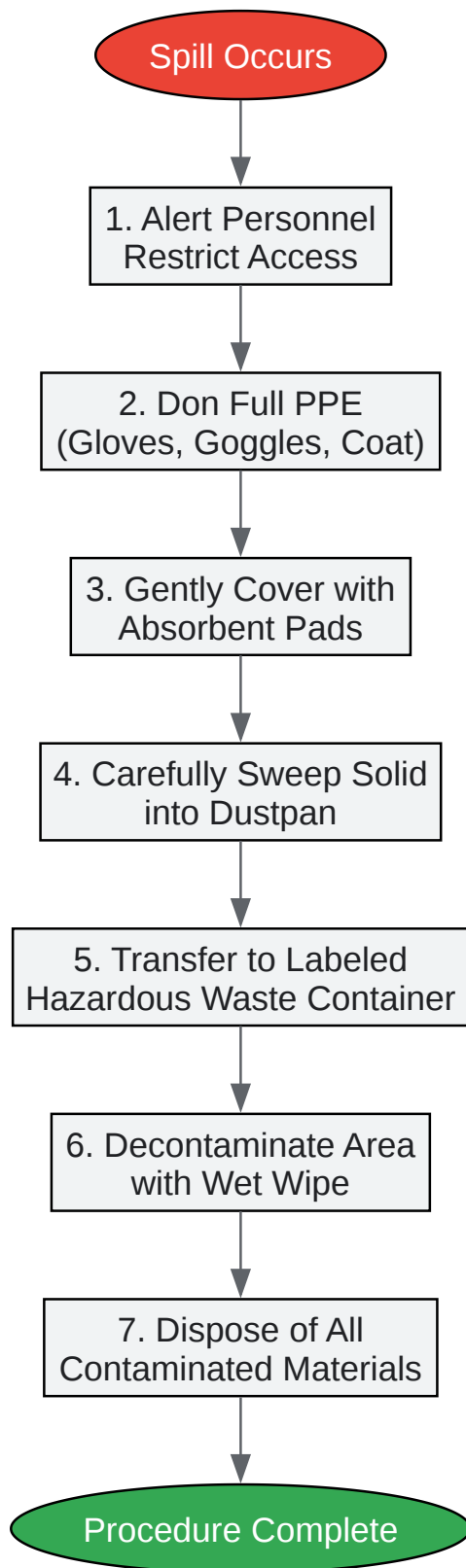
Storage and Incompatibility

- **Conditions:** Store the container tightly closed in a dry, cool, and well-ventilated place.[4][5] [11] Protect from light and moisture to ensure long-term stability.[5]
- **Incompatibilities:** Keep away from strong oxidizing agents.[11] The epoxy group can react exothermically with strong oxidizers, acids, and bases.

Spill Management Protocol

Immediate and correct response to a spill is critical to prevent exposure and contamination.

Mandatory Visualization: Small Powder Spill Response Workflow



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Caption: Emergency response workflow for a small laboratory spill.

Waste Disposal

Due to its classification as a suspected mutagen, all waste must be handled as hazardous.

- Solid Waste: Contaminated gloves, wipes, and containers should be placed in a clearly labeled hazardous waste container.
- Chemical Waste: Unused material and solutions should be disposed of through a licensed professional waste disposal service.^[6] Do not allow the product to enter drains.^[6]

Section 4: Emergency and First Aid Procedures

In the event of an exposure, follow these procedures and seek immediate medical attention.

Always provide the Safety Data Sheet to the responding medical personnel.^[6]

Exposure Route	First Aid Protocol
Inhalation	Move the victim to fresh air. If breathing is difficult, administer oxygen. If not breathing, begin artificial respiration. Seek immediate medical attention.[4][6]
Skin Contact	Immediately remove all contaminated clothing. Wash the affected area thoroughly with soap and plenty of water. If skin irritation or a rash occurs, seek medical attention.[4][6]
Eye Contact	Rinse cautiously and thoroughly with water for at least 15 minutes.[6] Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[4]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse the mouth with water and seek immediate medical attention.[6]

Conclusion

4-(2,3-Epoxypropoxy-d5)carbazole is a compound with low acute toxicity but presents significant, mechanistically understood chronic health risks, specifically skin sensitization and suspected mutagenicity. These hazards are directly attributable to the reactive epoxy functional group. By implementing robust engineering controls, adhering to disciplined PPE and handling protocols, and being prepared for emergencies, researchers can safely utilize this important molecule in their work. The key to safety lies not just in following rules, but in understanding the chemical causality behind them.

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